

physical and chemical properties of 3-Amino-2,2-dimethylpropanamide-d6

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

3-Amino-2,2dimethylpropanamide-d6

Cat. No.:

B587557

Get Quote

In-Depth Technical Guide: 3-Amino-2,2-dimethylpropanamide-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Amino-2,2-dimethylpropanamide-d6**, a deuterated isotopologue of a key intermediate in the synthesis of Aliskiren. This document details its known characteristics, outlines a plausible synthetic pathway, and presents relevant data in a structured format for ease of reference.

Core Physical and Chemical Properties

Quantitative data for **3-Amino-2,2-dimethylpropanamide-d6** is limited. The data presented below is a combination of information available for the deuterated compound and its non-deuterated analogue, **3-Amino-2,2-dimethylpropanamide**. Properties of the non-deuterated compound are included to provide an approximate characterization and are denoted as such.



Property	Value	Source
CAS Number	1246820-97-2	[1]
Molecular Formula	C5H6D6N2O	[1]
Molecular Weight	122.20 g/mol	[1]
Appearance	White to Off-White Solid (non-deuterated)	[2]
Melting Point	79-82°C (non-deuterated)	[2]
Boiling Point	No data available	
Solubility	Soluble in DMSO and Methanol (non-deuterated)	[2]

Synthesis and Experimental Protocols

3-Amino-2,2-dimethylpropanamide-d6 is primarily utilized as a labeled intermediate in the synthesis of deuterated Aliskiren, a direct renin inhibitor.[1][3] While a specific, detailed experimental protocol for the deuterated compound is not publicly available, a scalable synthesis for the non-deuterated analogue has been described.[4] This process typically involves three main stages: methylation, ammonolysis, and hydrogenation. A patented method also describes a three-step synthesis involving esterification, protection, and ammonolysis from hydroxymethyl trimethylacetic acid.[5]

A plausible synthetic workflow for **3-Amino-2,2-dimethylpropanamide-d6** would likely involve the use of deuterated starting materials. The following diagram illustrates a potential synthetic pathway, inferring the introduction of deuterium labels at an early stage.





Click to download full resolution via product page

Caption: Conceptual synthesis of **3-Amino-2,2-dimethylpropanamide-d6**.

General Experimental Considerations (Based on nondeuterated synthesis)

- Methylation: The initial step likely involves the alpha-methylation of a suitable precursor. In
 the synthesis of the non-deuterated compound, this has been achieved using a methylating
 agent in the presence of a base.[4] For the d6 analogue, a deuterated methylating agent or a
 precursor already containing the deuterated methyl groups would be necessary.
- Ammonolysis: This step converts an ester or other activated carboxyl group into the primary amide. This is typically achieved by treatment with ammonia.[4][5]
- Purification: Purification of the final product would likely involve standard techniques such as
 crystallization or chromatography to achieve the desired purity for its use in pharmaceutical
 synthesis.

Application in Drug Development

The primary application of **3-Amino-2,2-dimethylpropanamide-d6** is as a stable isotope-labeled internal standard or a building block in the synthesis of labeled Aliskiren.[1][3] The incorporation of deuterium atoms allows for the use of the final compound in pharmacokinetic studies, metabolic profiling, and as an internal standard in quantitative bioanalysis by mass spectrometry.

The logical relationship for its application can be visualized as follows:



Labeled Intermediate Synthesis Used as a building block Synthesis of Labeled Aliskiren Yields labeled drug for Yields labeled drug for Quantitative Bioanalysis

Application of 3-Amino-2,2-dimethylpropanamide-d6

Click to download full resolution via product page

Caption: Role in the synthesis and application of labeled Aliskiren.

Conclusion

3-Amino-2,2-dimethylpropanamide-d6 is a crucial, specialized chemical for the development and analysis of the antihypertensive drug Aliskiren. While detailed public data on the deuterated compound itself is sparse, understanding the synthesis and properties of its non-deuterated counterpart provides a strong foundation for its handling and application. The provided information, tables, and diagrams offer a comprehensive technical overview for researchers and professionals in the field of drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. CN102477002B Preparation method of 3-amino-2, 2-dimethylpropionamide Google Patents [patents.google.com]
- 2. mdpi.com [mdpi.com]
- 3. 3-Amino-2,2-dimethylpropanamide | C5H12N2O | CID 11159315 PubChem [pubchem.ncbi.nlm.nih.gov]



- 4. mybiosource.com [mybiosource.com]
- 5. 3-[Formyl(methyl)amino]-2,2-dimethylpropanamide | C7H14N2O2 | CID 174362661 -PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of 3-Amino-2,2-dimethylpropanamide-d6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b587557#physical-and-chemical-properties-of-3-amino-2-2-dimethylpropanamide-d6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com